

Application Notes and Protocols for (R)-MK-5046 In Vitro Assays

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For Researchers, Scientists, and Drug Development Professionals

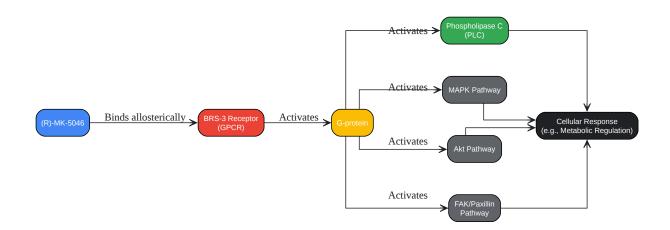
(R)-MK-5046 is a potent and selective allosteric agonist of the Bombesin Receptor Subtype-3 (BRS-3), a G-protein coupled receptor implicated in the regulation of energy homeostasis.[1] These application notes provide an overview of the in vitro pharmacological characterization of **(R)-MK-5046**, including its binding affinity and functional activity at the human BRS-3 receptor.

Mechanism of Action

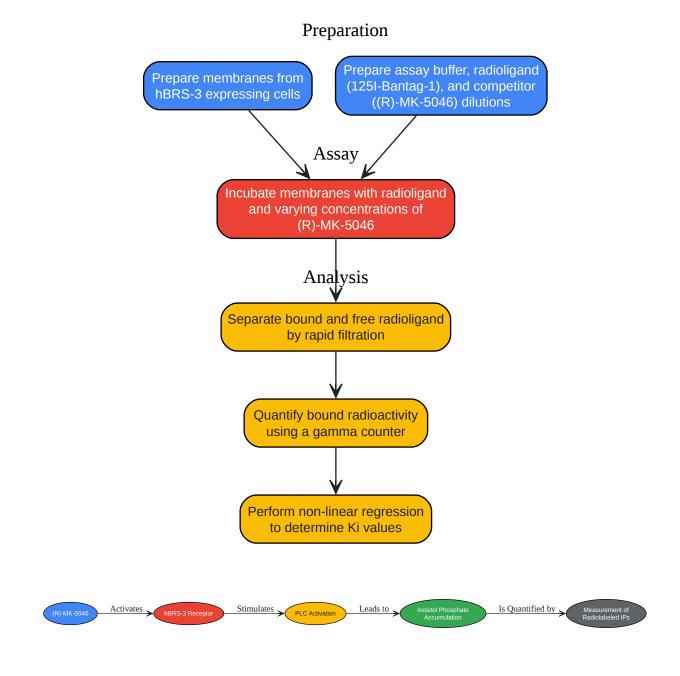
(R)-MK-5046 functions as an allosteric agonist at the BRS-3 receptor.[2][3] Upon binding, it activates downstream signaling cascades, including the activation of Phospholipase C (PLC), Mitogen-Activated Protein Kinase (MAPK), Focal Adhesion Kinase (FAK), Akt, and paxillin.[4] The allosteric nature of **(R)-MK-5046** is demonstrated by its ability to modulate the binding of other ligands to BRS-3, such as slowing the dissociation of the BRS-3 antagonist 125I-Bantag-1.[2][3]

BRS-3 Signaling Pathway Activated by (R)-MK-5046









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- 4. Comparative pharmacology of bombesin receptor subtype-3, nonpeptide agonist MK-5046, a universal peptide agonist, and peptide antagonist Bantag-1 for human bombesin receptors PubMed [pubmed.ncbi.nlm.nih.gov]
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